

LEI110 stability under long-term storage conditions

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Compound of Interest

Compound Name: LEI110
Cat. No.: B15617828

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LEI110 Stability Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the long-term storage and stability of **LEI110**. The information is presented in a question-and-answer format to address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **LEI110** powder?

For long-term stability, **LEI110** as a solid powder should be stored at -20°C.^{[1][2][3][4]} Several suppliers indicate that under these conditions, the compound is stable for at least two to four years.^{[1][2][3]} To ensure maximum stability, it is also recommended to store the product in a dry and dark place.^[3]

Q2: How should I store **LEI110** for short-term use?

For short-term storage, spanning days to weeks, **LEI110** can be stored at 0-4°C.^{[3][4]}

Q3: My vial of **LEI110** arrived at room temperature. Is it still viable?

Yes. **LEI110** is considered stable for several weeks during standard shipping at ambient temperatures.[3] Upon receipt, it is crucial to transfer it to the recommended long-term storage condition of -20°C.[1][3]

Q4: What is the recommended storage for **LEI110** once it is dissolved in a solvent?

Stock solutions of **LEI110** in DMSO can be stored at -20°C for up to two weeks.[2] For short-term storage of a stock solution, 0-4°C is suitable for days to weeks.[3] It is important to minimize freeze-thaw cycles as they can degrade the compound.[5] Consider preparing aliquots for single use to avoid repeated temperature changes.

Q5: What solvents are suitable for dissolving **LEI110**?

LEI110 is soluble in ethanol and DMSO.[1][4]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of LEI110 due to improper storage.	Verify that the compound has been stored at -20°C for long-term storage. If using a stock solution, ensure it was prepared recently and stored appropriately. Consider preparing fresh stock solution from powder.
Repeated freeze-thaw cycles of stock solution.	Aliquot stock solutions into single-use volumes to minimize freeze-thaw cycles.	
Difficulty dissolving the compound	Incorrect solvent or low temperature of the solvent.	Ensure you are using a recommended solvent such as ethanol or DMSO. ^{[1][4]} Allow the solvent to reach room temperature before attempting to dissolve the compound.
Visible changes in the powder (e.g., color, clumping)	Potential degradation or moisture absorption.	Do not use the compound if physical changes are observed. Contact the supplier for a replacement. Ensure the vial is tightly sealed and stored in a dry environment.

Stability Summary

The stability of **LEI110** under various storage conditions is summarized below.

Storage Format	Condition	Duration	Stability	Source
Solid Powder	-20°C	Long-term (months to years)	≥ 4 years	[1]
> 2 years	[3]			
0 - 4°C	Short-term (days to weeks)	Stable	[3]	
Ambient Temperature	Shipping (a few weeks)	Stable	[3]	
In DMSO	-20°C	2 weeks	Stable	[2]
4°C	2 weeks	Stable	[2]	

Experimental Protocols

While specific, detailed stability studies for **LEI110** are not publicly available, a general protocol for assessing the long-term stability of a small molecule compound like **LEI110** would typically involve the following steps.

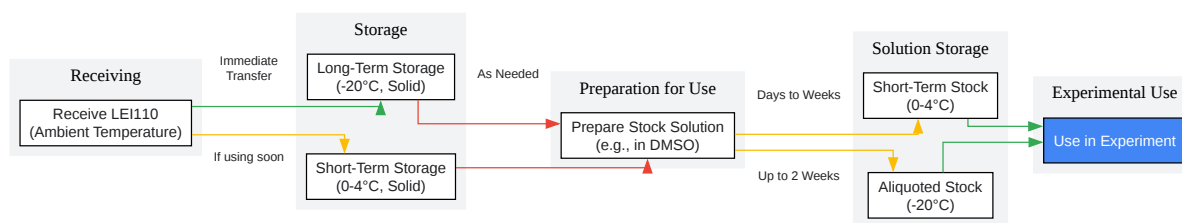
Protocol: Long-Term Stability Assessment of **LEI110**

- Sample Preparation:
 - Prepare multiple aliquots of **LEI110** powder in appropriate vials.
 - Prepare multiple aliquots of **LEI110** dissolved in a suitable solvent (e.g., DMSO) at a known concentration.
- Storage Conditions:
 - Store the aliquots at a range of temperatures, including the recommended long-term temperature (-20°C), a short-term temperature (4°C), and an accelerated stability condition (e.g., 25°C with controlled humidity).
- Time Points:

- Establish a series of time points for analysis (e.g., 0, 3, 6, 12, 24, 36 months).
- Analytical Method:
 - At each time point, analyze the samples using a validated stability-indicating method, such as High-Performance Liquid Chromatography (HPLC).[6] This method should be capable of separating the intact compound from any potential degradation products.
- Data Analysis:
 - Quantify the amount of intact **LEI110** remaining at each time point.
 - Identify and quantify any degradation products.
 - Determine the shelf-life of the compound under each storage condition based on the acceptable level of degradation (e.g., not more than 5% degradation).

Visualized Workflow

The following diagram illustrates the recommended workflow for handling and storing **LEI110** to ensure its stability.



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Caption: Recommended handling and storage workflow for **LEI110**.

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